

Enofelast Technical Data Summary

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Compound Focus: Enofelast

CAS No.: 125722-16-9

Cat. No.: S521241

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The table below consolidates the key technical data available for **Enofelast** (BI-L-239).

Parameter	Specification
CAS Number	125722-16-9 [1]
Molecular Formula	C ₁₆ H ₁₅ FO [1]
Molar Mass	242.29 g/mol [1]
Primary Target	5-Lipoxygenase (5-LO) [1]
Bioactivity (IC ₅₀)	2.48 μM (for inhibition of calcium ionophore-induced LTB ₄ generation) [1]
Storage Temperature	Room temperature (in continental US); may vary elsewhere [1]

Frequently Asked Questions (FAQs)

Q1: What are the specific storage conditions for Enofelast? Enofelast should be stored at **room temperature** in continental US. Storage conditions may vary in other locations, so it is critical to consult the product's **Certificate of Analysis** for the specific recommended storage conditions for your vial [1].

Q2: What is the primary mechanism of action of Enofelast? **Enofelast** is a documented inhibitor of the enzyme **5-lipoxygenase (5-LO)**. It exhibits an IC_{50} of $2.48 \mu\text{M}$ for the inhibition of calcium ionophore-induced leukotriene B4 (LTB4) generation [1].

Q3: Is Enofelast approved for human use? No. According to the manufacturer, this product is **for research use only and not for human use** [1].

Troubleshooting Guide

Issue: Inconsistent bioactivity results between experiments.

- **Potential Cause 1: Improper Storage**
 - **Solution:** Verify that the compound has been stored continuously at room temperature as recommended. Failure to do so may lead to compound degradation and loss of efficacy. Always adhere to the storage conditions listed on the Certificate of Analysis [1].
- **Potential Cause 2: Inaccurate IC_{50} Reference**
 - **Solution:** Ensure your experimental design uses the appropriate reference value. The reported IC_{50} for inhibition of LTB4 generation is **$2.48 \mu\text{M}$** , as determined in chopped guinea pig lung assays [1].

Experimental Protocol: Assessing 5-LO Inhibition

This protocol is adapted from the key research paper referenced for **Enofelast**, which studied its effect in chopped guinea pig lung tissue [1].

1. Experimental Setup:

- **Tissue Preparation:** Prepare chopped guinea pig lung tissue.
- **Stimulation:** Use a calcium ionophore (e.g., A23187) to stimulate the 5-LO pathway and induce the synthesis of LTB4.
- **Treatment:** Apply **Enofelast** to the tissue preparation. A range of concentrations should be tested to establish a dose-response curve, with the expectation of an IC_{50} around $2.48 \mu\text{M}$.

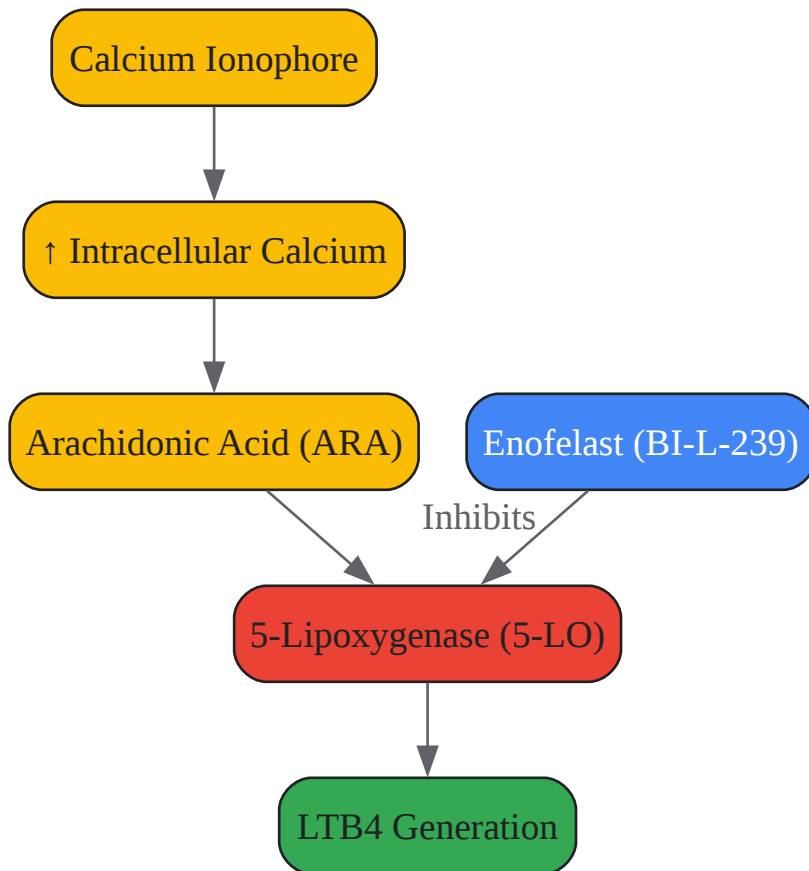
2. Measurement & Analysis:

- **LTB4 Quantification:** Measure the levels of LTB4 produced in the culture medium, typically using a method like enzyme immunoassay (EIA) or liquid chromatography-tandem mass spectrometry (LC-

MS/MS).

- **Data Calculation:** Calculate the percentage inhibition of LTB₄ generation for each concentration of **Enofelast** compared to a vehicle-treated control. Plot the dose-response curve to determine the experimental IC₅₀ value.

The following diagram illustrates the core signaling pathway involved in this experiment and the point of inhibition by **Enofelast**.



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Key Research Reference

Citation: Noonan, T.C., et al. *Effect of BI-L-239, A-64077 and MK-886 on leukotriene B₄ synthesis by chopped guinea pig lung and on antigen-induced tracheal contraction in vitro.* Prostaglandins. 1992 Dec;44(6):543-54 [1].

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References

1. [_product_DataBase_PeptideDB Enofelast \[peptidedb.com\]](#)

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